

Trifloxystrobin Absorption, Metabolism, and Excretion

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Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

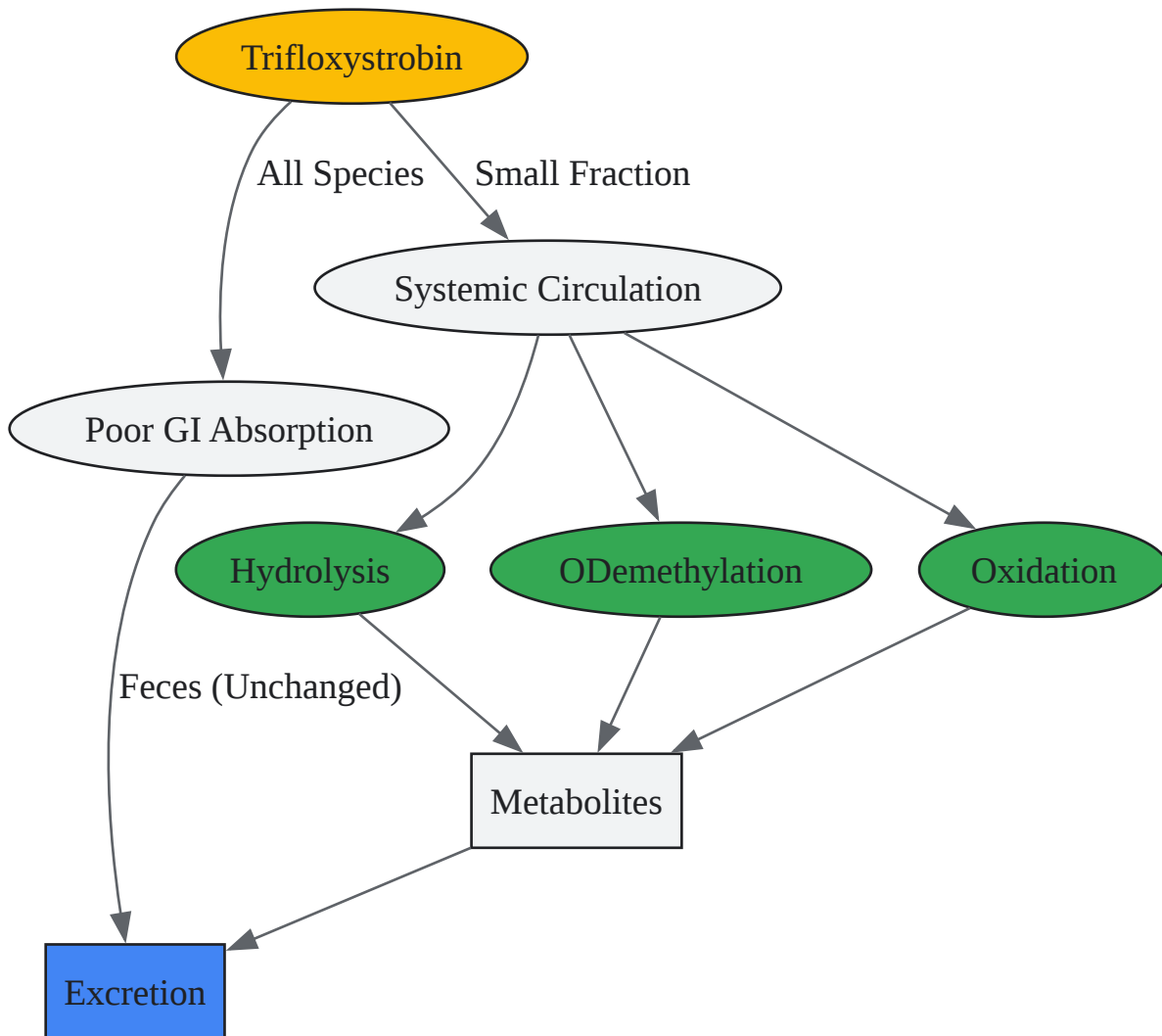
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The table below summarizes the available information on the metabolic fate of **trifloxystrobin** in different species.

Species	Absorption & Excretion	Key Metabolic Pathways	Elimination
Rats	Poorly absorbed from the GI tract; much excreted unchanged in feces [1].	Extensive metabolism of the absorbed compound, primarily via hydrolysis of the ester group . Other significant routes include O-demethylation and oxidation of the methyl side chain [1].	Rapidly cleared; tissue half-life of 13 to 42 hours [1].
Goats	Poorly absorbed from the GI tract; much excreted unchanged in feces [1].	Information on specific metabolites in goats is not detailed in the provided search results.	-
Poultry	Poorly absorbed from the GI tract; much excreted unchanged in feces [1].	Information on specific metabolites in poultry is not detailed in the provided search results.	-

The general metabolic pathway can be summarized as follows:



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Regulatory Context and Data Gaps

The European Food Safety Authority (EFSA) peer review highlights several data gaps related to **trifloxystrobin** metabolism and its consequences [2]:

- **Toxicological Profile of Metabolites:** Data gaps were identified to address the toxicological profile of some dietary metabolites. Furthermore, groundwater metabolites occurring above a certain level were deemed relevant because it could not be excluded that they share the reproductive toxicity potential of the parent compound, **trifloxystrobin** [2].
- **Consumer Risk Assessment:** The consumer risk assessment was considered **provisional**, pending the toxicological assessment of all relevant compounds that should be included in the residue definition for risk assessment in plants and animals [2].

- **Residues in Bee Products:** A specific data gap was identified regarding the level of residues, both of the parent **trifloxystrobin** and its relevant metabolites, in bee products [2].

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References

1. Trifloxystrobin - an overview [sciencedirect.com]
2. Peer review of the pesticide risk assessment of the active ... [pmc.ncbi.nlm.nih.gov]

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